

Introduction: The Foundational Importance of Elemental Analysis in Compound Verification

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Compound of Interest

Compound Name: 2-(1H-Imidazol-2-yl)morpholine

CAS No.: 1420792-10-4

Cat. No.: B2865009

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In the realm of synthetic chemistry and drug development, the journey from a proposed molecular structure to a validated, pure compound is rigorous. While modern spectroscopic techniques like NMR and mass spectrometry provide invaluable structural information, they do not solely confirm the bulk purity of a sample. Elemental analysis, a classic and robust technique, remains an indispensable tool for verifying the elemental composition of a synthesized compound.^[1] It provides a quantitative measure of the mass percentages of carbon (C), hydrogen (H), nitrogen (N), and other elements, serving as a fundamental check of a compound's empirical formula. For researchers and drug development professionals, this analysis is a critical gateway to ensuring that the compound being tested in biological assays is indeed the compound it is intended to be, free from significant impurities that could confound results. This guide provides a detailed examination of the elemental analysis of **2-(1H-Imidazol-2-yl)morpholine**, a representative nitrogen-containing heterocyclic compound, and offers a comparative framework for similar molecules.

The Compound in Focus: 2-(1H-Imidazol-2-yl)morpholine

2-(1H-Imidazol-2-yl)morpholine is a heterocyclic compound featuring both an imidazole and a morpholine ring system. Such structures are of significant interest in medicinal chemistry due to their prevalence in biologically active molecules.[2] The molecular formula for this compound is $C_7H_{11}N_3O$. [3] Based on this formula, we can calculate the theoretical elemental composition, which serves as the benchmark against which all experimental results are measured.

Theoretical vs. Experimental Data: A Comparative Framework

The primary goal of elemental analysis is to determine if the experimental C, H, and N percentages of a synthesized sample match the theoretical values. For publication in most reputable chemistry journals, a match within $\pm 0.4\%$ is the generally accepted standard of purity. [4][5]

Theoretical Elemental Composition of 2-(1H-Imidazol-2-yl)morpholine

The expected elemental percentages are calculated from the molecular formula ($C_7H_{11}N_3O$) and the atomic weights of the constituent elements.

Element	Symbol	Atomic Weight (g/mol)	Count	Total Mass (g/mol)	Percentage (%)
Carbon	C	12.011	7	84.077	54.88%
Hydrogen	H	1.008	11	11.088	7.24%
Nitrogen	N	14.007	3	42.021	27.43%
Oxygen	O	15.999	1	15.999	10.44%
Total		153.185			100.00%

Comparative Data for Related Heterocyclic Compounds

While specific experimental data for **2-(1H-Imidazol-2-yl)morpholine** is not readily available in the searched literature, we can look at published data for similar morpholine and benzimidazole

derivatives to understand typical experimental outcomes. It is common to see slight deviations from the calculated values, which may be accounted for by the presence of fractional molecules of solvent or water, even after purification.[4][5]

Compound Name	Molecular Formula	Analysis Type	%C	%H	%N	Source
3-(2,5-Dioxopyrrol-1-yl)-4-phenylmorpholin-2-one	C ₁₄ H ₁₄ N ₂ O 4·¼H ₂ O	Calculated	60.31	5.24	10.04	[6]
Found	60.26	5.22	9.64	[6]		
(1H-benzimidazol-2-yl)(morpholin-4-yl)methanethione	C ₁₂ H ₁₃ N ₃ O S	Calculated	57.81	5.26	16.85	[7]
Found	Not specified	Not specified	Not specified	[7]		
3-(2,6-Dioxopiperidin-1-yl)-4-phenylmorpholin-2-one	C ₁₇ H ₂₀ N ₂ O 4·½H ₂ O	Calculated	62.76	6.50	8.61	[6]
Found	62.84	6.70	8.48	[6]		

Experimental Protocol: CHN Combustion Analysis

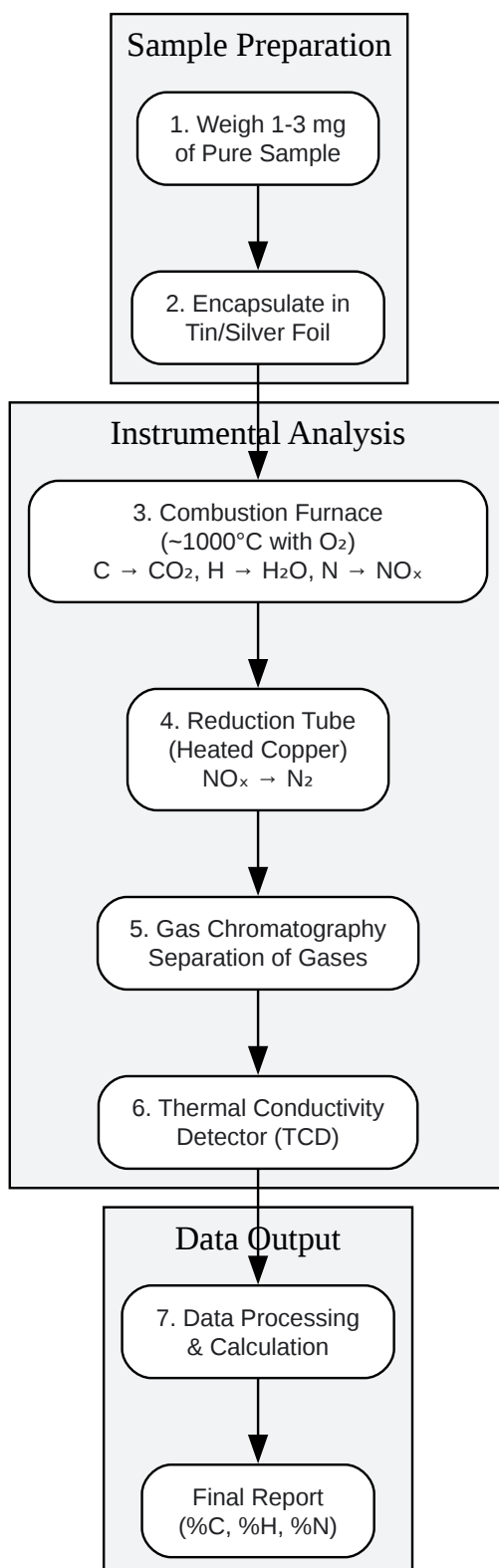
The most common method for determining carbon, hydrogen, and nitrogen content is automated combustion analysis, based on the Pregl-Dumas method.[1] This technique provides a simple, rapid, and highly accurate determination of the elemental composition.[8]

Step-by-Step Methodology

- Sample Preparation & Weighing:
 - Action: Accurately weigh 1-3 mg of the highly purified and dried sample into a tin or silver capsule. The sample must be homogenous.
 - Causality: The small sample size requires a high-precision microbalance. The capsule aids in complete combustion. Incomplete drying is a common source of error, leading to inaccurate hydrogen and oxygen values.
- Combustion:
 - Action: The encapsulated sample is dropped into a high-temperature combustion furnace, typically heated to 900-1000 °C, in the presence of a pulse of pure oxygen.[1]
 - Causality: At this high temperature, the organic compound combusts, converting carbon to carbon dioxide (CO₂), hydrogen to water (H₂O), and nitrogen to various nitrogen oxides (NO_x).
- Reduction:
 - Action: The resulting gas mixture is swept by an inert carrier gas (typically helium) through a reduction tube containing heated, high-purity copper.[1]
 - Causality: The hot copper reduces the nitrogen oxides (NO_x) to elemental nitrogen gas (N₂) and removes any excess oxygen from the gas stream.
- Separation & Detection:
 - Action: The gas mixture (CO₂, H₂O, N₂) is passed through a chromatographic separation column. The separated gases then flow through a thermal conductivity detector (TCD).

- Causality: The column separates the gases based on their different retention times. The TCD measures the change in thermal conductivity of the carrier gas as each analyte gas passes through, generating a signal proportional to the concentration of the element.
- Data Analysis:
 - Action: The instrument's software integrates the detector signals and calculates the mass percentages of C, H, and N by comparing them against a standard compound (e.g., acetanilide) with a known composition.
 - Causality: Calibration with a known standard is crucial for ensuring the accuracy and reliability of the results.

Workflow for CHN Combustion Analysis



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Caption: Workflow of a typical CHN elemental analysis experiment.

Interpreting Deviations and Ensuring Trustworthiness

Achieving a "perfect" elemental analysis result where experimental values match theoretical values to the second decimal place is rare. The $\pm 0.4\%$ criterion provides a reasonable margin for minor experimental and sample-related variations.[5]

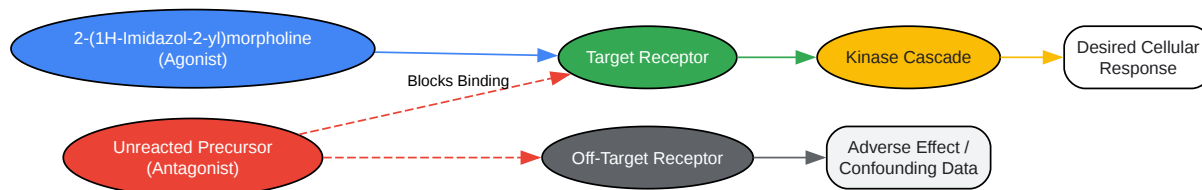
- Deviations in Hydrogen and Carbon: Often suggest the presence of residual solvents or absorbed atmospheric water (hygroscopicity), a common trait for heterocyclic compounds containing amine functionalities. Proper drying of the sample under high vacuum is critical.
- Deviations in Nitrogen: Can indicate impurities containing more or less nitrogen than the target compound.
- Systematic Deviations: If all values are consistently low, it may point to the presence of an inorganic impurity (e.g., silica gel from chromatography) that does not combust.

A trustworthy protocol is self-validating. Running a known standard before and after the test sample ensures the instrument is performing correctly. If the standard passes but the sample fails, the issue lies with the sample's purity, not the instrument.

Significance in Drug Discovery: Why Purity is Paramount

In drug discovery, the purity of a compound, as validated by elemental analysis, is non-negotiable. An impurity with its own biological activity can lead to false positives or mask the true efficacy of the target molecule.

Hypothetical Signaling Pathway Involvement



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Caption: Impact of an impurity on a hypothetical signaling pathway.

This diagram illustrates how an impurity, such as an unreacted starting material, could act as an antagonist at the target receptor or interact with an off-target receptor, leading to misleading biological data. Elemental analysis provides the fundamental confirmation that the tested sample is pure, ensuring that the observed biological effects are attributable only to the intended molecule.

Conclusion

Elemental analysis is a cornerstone of synthetic chemistry that provides an unambiguous, quantitative assessment of a compound's elemental composition and purity. For **2-(1H-Imidazol-2-yl)morpholine** (C₇H₁₁N₃O), the theoretical values of C: 54.88%, H: 7.24%, and N: 27.43% serve as the critical benchmark. By adhering to a rigorous experimental protocol and understanding the potential sources of deviation, researchers can confidently validate the integrity of their synthesized compounds. This foundational step is crucial for the progression of reliable and reproducible research, particularly in the high-stakes field of drug development.

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